

AX20017 stability and storage conditions

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Compound of Interest

Compound Name: AX20017
Cat. No.: B15568479

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AX20017 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **AX20017**, a potent and selective inhibitor of *Mycobacterium tuberculosis* protein kinase G (PknG). Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **AX20017** powder?

For long-term storage, the solid powder form of **AX20017** should be stored at -20°C. Under these conditions, the compound is expected to be stable for up to three years.

Q2: How should I store stock solutions of **AX20017**?

Stock solutions of **AX20017**, typically prepared in dimethyl sulfoxide (DMSO), should be stored at -80°C for up to two years or at -20°C for up to one year.^[1] To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials.^[1]

Q3: What is the recommended solvent for preparing **AX20017** stock solutions?

DMSO is the recommended solvent for preparing stock solutions of **AX20017**.^[2] A solubility of up to 32 mg/mL (121.06 mM) in DMSO has been reported.^[2] For complete dissolution,

sonication may be beneficial.[\[2\]](#)

Q4: Can I store **AX20017** solutions at room temperature or 4°C?

There is limited data available on the stability of **AX20017** in solution at room temperature or 4°C. As a best practice, it is recommended to prepare aqueous working solutions fresh for each experiment from a frozen DMSO stock. Avoid storing **AX20017** in aqueous buffers or media for extended periods to prevent potential degradation or precipitation.

Q5: Is **AX20017** sensitive to light?

While specific data on the light sensitivity of **AX20017** is not readily available, it is a general laboratory best practice to protect all chemical compounds from prolonged exposure to light. Compounds that require light protection are often shipped in amber glass bottles.

Q6: I received my shipment of **AX20017** powder, and the ice pack has melted. Is the compound still viable?

Yes, the compound is likely still viable. Generally, the powder form of chemical compounds is not highly sensitive to short-term temperature fluctuations during shipping. The use of blue ice is primarily to prevent exposure to extreme temperatures.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve in DMSO.	1. DMSO has absorbed moisture. 2. Concentration is too high.	1. Use fresh, anhydrous DMSO. 2. Gently warm the solution and/or use sonication to aid dissolution.
Precipitation observed upon dilution into aqueous buffer or cell culture media.	The final concentration of AX20017 exceeds its solubility limit in the aqueous environment.	1. Lower the final concentration of AX20017. 2. Ensure vigorous mixing of the aqueous solution while adding the DMSO stock. 3. The presence of serum (e.g., FBS) in cell culture media can help to stabilize hydrophobic compounds.
Inconsistent experimental results.	1. Repeated freeze-thaw cycles of the stock solution. 2. Improper storage of the stock solution. 3. Degradation of the compound in working solutions.	1. Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles. 2. Ensure stock solutions are stored at the recommended temperatures (-20°C or -80°C). 3. Prepare fresh working solutions for each experiment.

Stability and Storage Conditions Summary

Form	Storage Temperature	Shelf Life	Recommended Solvent
Powder	-20°C	3 years	N/A
In Solvent (Stock Solution)	-80°C	2 years	DMSO
	-20°C	1 year	DMSO

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Materials:

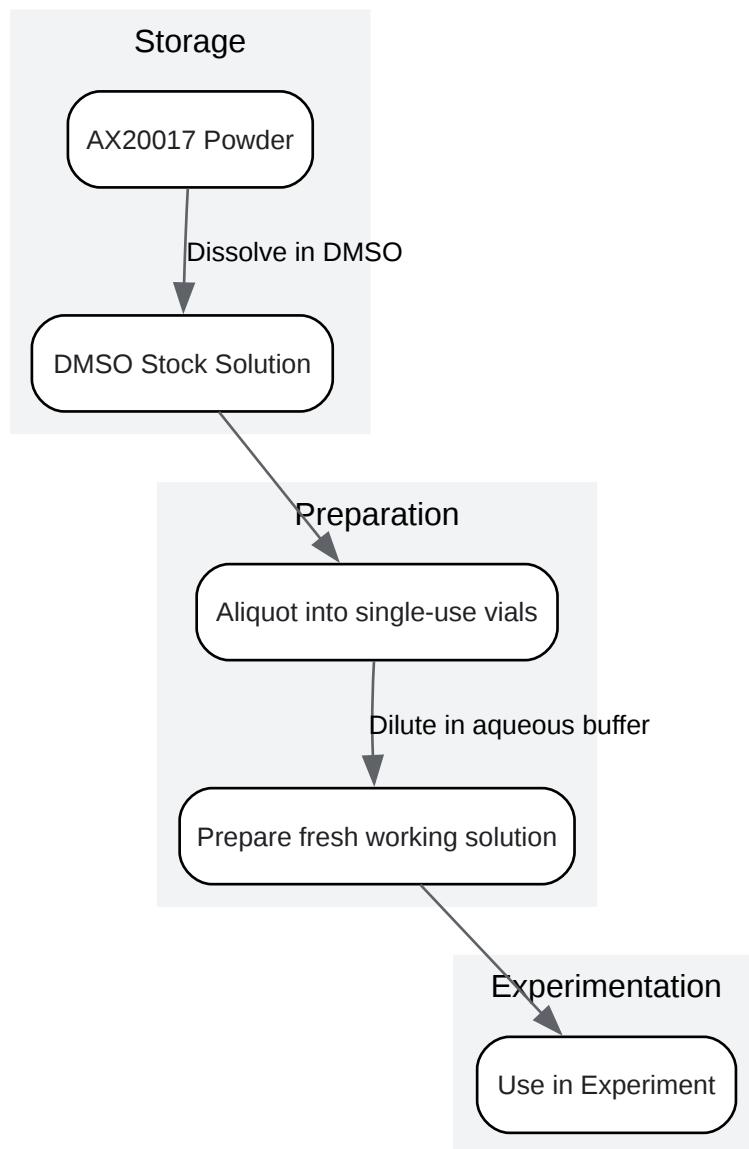
- **AX20017** powder (MW: 264.34 g/mol)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated scale
- Sonicator (optional)

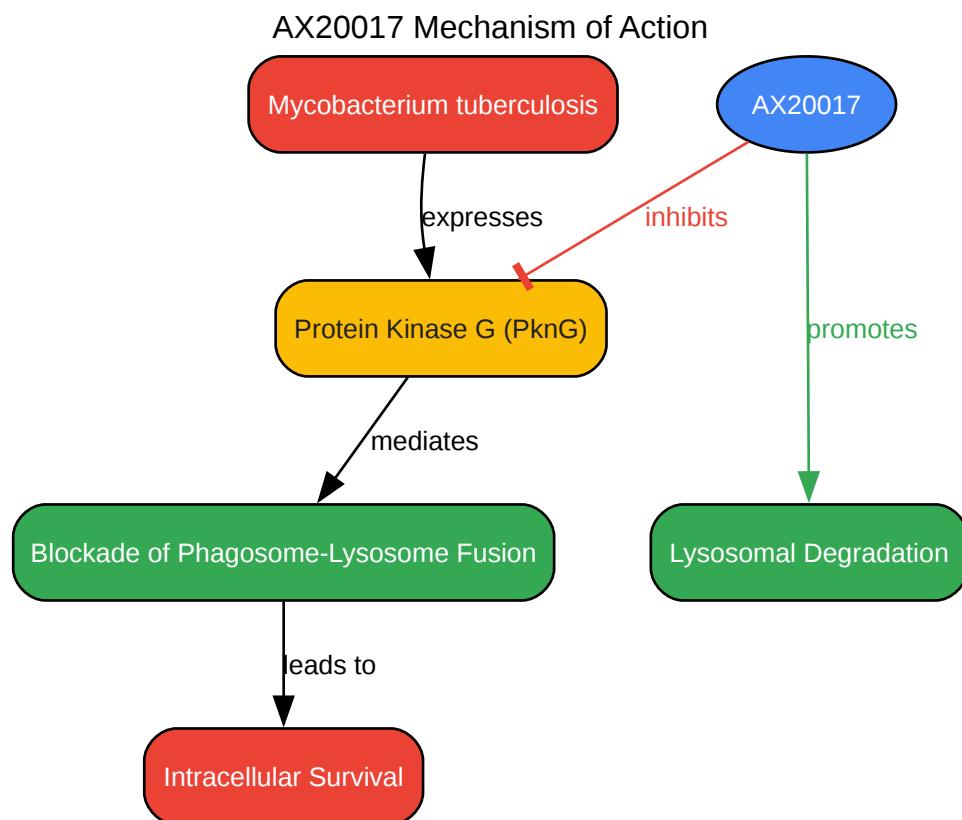
- Procedure:

1. Equilibrate the **AX20017** vial to room temperature before opening to prevent condensation.
2. Weigh out the desired amount of **AX20017** powder using a calibrated scale. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.64 mg of **AX20017**.
3. Add the appropriate volume of anhydrous DMSO to the powder.
4. Vortex the solution thoroughly. If necessary, sonicate the vial for short intervals to ensure complete dissolution.
5. Once fully dissolved, aliquot the stock solution into single-use, sterile vials.
6. Store the aliquots at -20°C or -80°C.

Visualizations

AX20017 Handling and Storage Workflow





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. AX20017 | Antibacterial | TargetMol [targetmol.com]
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